

Spectroscopic comparison of 5-Chloro-N,2-dimethylaniline hydrochloride isomers

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Compound of Interest

Compound Name: 5-Chloro-N,2-dimethylaniline
hydrochloride

CAS No.: 1187386-18-0

Cat. No.: B1462899

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Spectroscopic Differentiation of 5-Chloro-N,2-dimethylaniline HCl

A Comparative Analysis of Positional Isomers

Executive Summary & Core Directive

In the synthesis of **5-Chloro-N,2-dimethylaniline hydrochloride** (a critical intermediate for various agrochemicals and APIs), structural ambiguity often arises from two sources: positional isomerism of the chlorine atom (3-Cl, 4-Cl, 6-Cl impurities) and degree of alkylation (primary amine starting material vs. tertiary amine over-methylation).

This guide moves beyond generic spectral listing. It provides a causal analysis of how substituent effects dictate the spectroscopic signature of the 5-chloro isomer compared to its closest analogs. We focus on

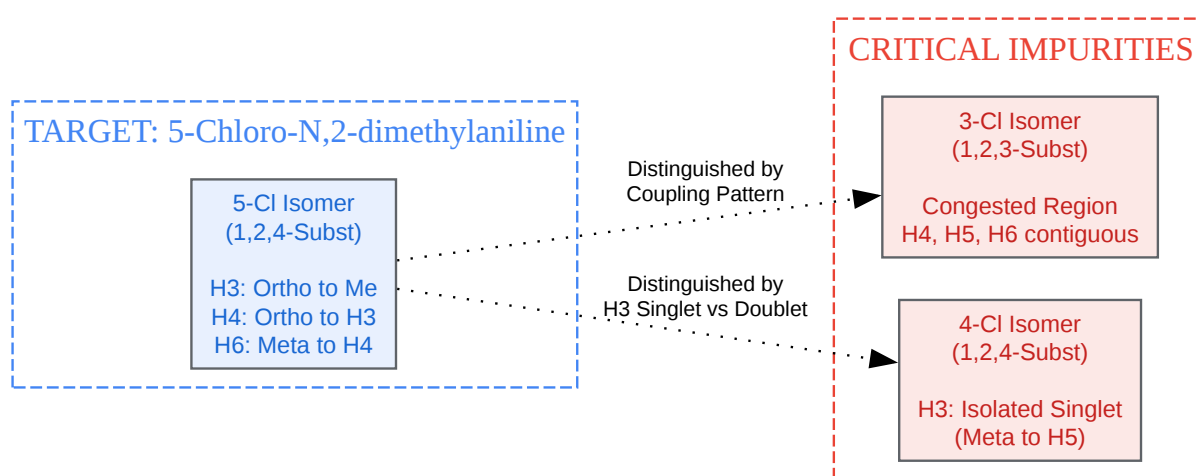
H-NMR coupling patterns as the definitive tool for structural assignment, supported by IR and MS data.^[1]

Structural Landscape & Isomerism[1][2]

Before analyzing spectra, we must visualize the specific protons determining the signal splitting.[1] The target molecule is a 1,2,4-trisubstituted benzene ring.[1]

Figure 1: Structural Isomers and Proton Environments

The following diagram maps the critical coupling pathways that distinguish the 5-Chloro target from its likely 3-Chloro and 4-Chloro impurities.



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Caption: Comparative substitution patterns. The spatial arrangement of protons H3, H4, and H6 in the 5-Cl isomer creates a unique splitting signature distinct from the 3-Cl and 4-Cl variants.

Comparative Spectroscopic Analysis

Nuclear Magnetic Resonance (H-NMR)

Solvent Protocol: For Hydrochloride salts, DMSO-d

is the mandatory solvent.[1] CDCl

often results in poor solubility or broad peaks due to slow exchange of the ammonium proton.
[1]

The "Fingerprint" Region: Aromatic Protons (6.5 – 7.5 ppm)

The definitive identification relies on the Spin-Spin Coupling (

) of the aromatic protons.[\[1\]](#)

Feature	Target: 5-Chloro Isomer	Alternative: 4-Chloro Isomer	Alternative: 3-Chloro Isomer
Substitution	1,2,4-Trisubstituted	1,2,4-Trisubstituted	1,2,3-Trisubstituted
H3 Signal	Doublet (Hz) (Coupled to H4)	Singlet (d) (Hz) (Meta to H5 only)	Doublet
H4 Signal	Doublet of Doublets(Ortho to H3, Meta to H6)	Doublet	Triplet (t) or dd (Ortho to H5/H3)
H6 Signal	Doublet (d) (Hz) (Meta to H4)	Doublet	Doublet
Differentiation Logic	Look for one large ortho coupling (H3-H4) and one meta coupling (H4-H6).	Look for an isolated singlet-like proton (H3) between the Methyl and Cl. [1]	Look for three contiguous protons (H4-H5-H6) creating a triplet-like middle peak. [1]

The Aliphatic Region

- N-Methyl Group: Appears as a singlet at 2.8 – 3.0 ppm (Free base) or shifted to ~3.5 ppm (HCl salt).[\[1\]](#)
- Ring Methyl (C2-Me): Singlet at 2.1 – 2.3 ppm.[\[1\]](#)
 - Note: In the N,N-dimethyl impurity (over-methylation), the N-Me signal integrates to 6H instead of 3H.[\[1\]](#)

Infrared Spectroscopy (FT-IR)

IR is less specific for isomer differentiation but critical for confirming the Salt Formation.[\[1\]](#)

- Amine Salt (R

NH

): A broad, strong band between 2400 – 3000 cm

(N-H stretching overlap with C-H).^[1]

- C-Cl Stretch: Strong bands in the 600 – 800 cm

region.^[1]

- 5-Cl Isomer:^{[2][3][4]} Typically shows bands near 810 cm

(isolated H) and 860 cm

.^[1]

- 4-Cl Isomer: Often shows a distinct band near 820 cm

(two adjacent H).^[1]

Mass Spectrometry (GC-MS / LC-MS)

- Molecular Ion (M⁺): m/z 155 (for

Cl) and 157 (for

Cl) in a 3:1 ratio.^[1]

- Fragmentation:

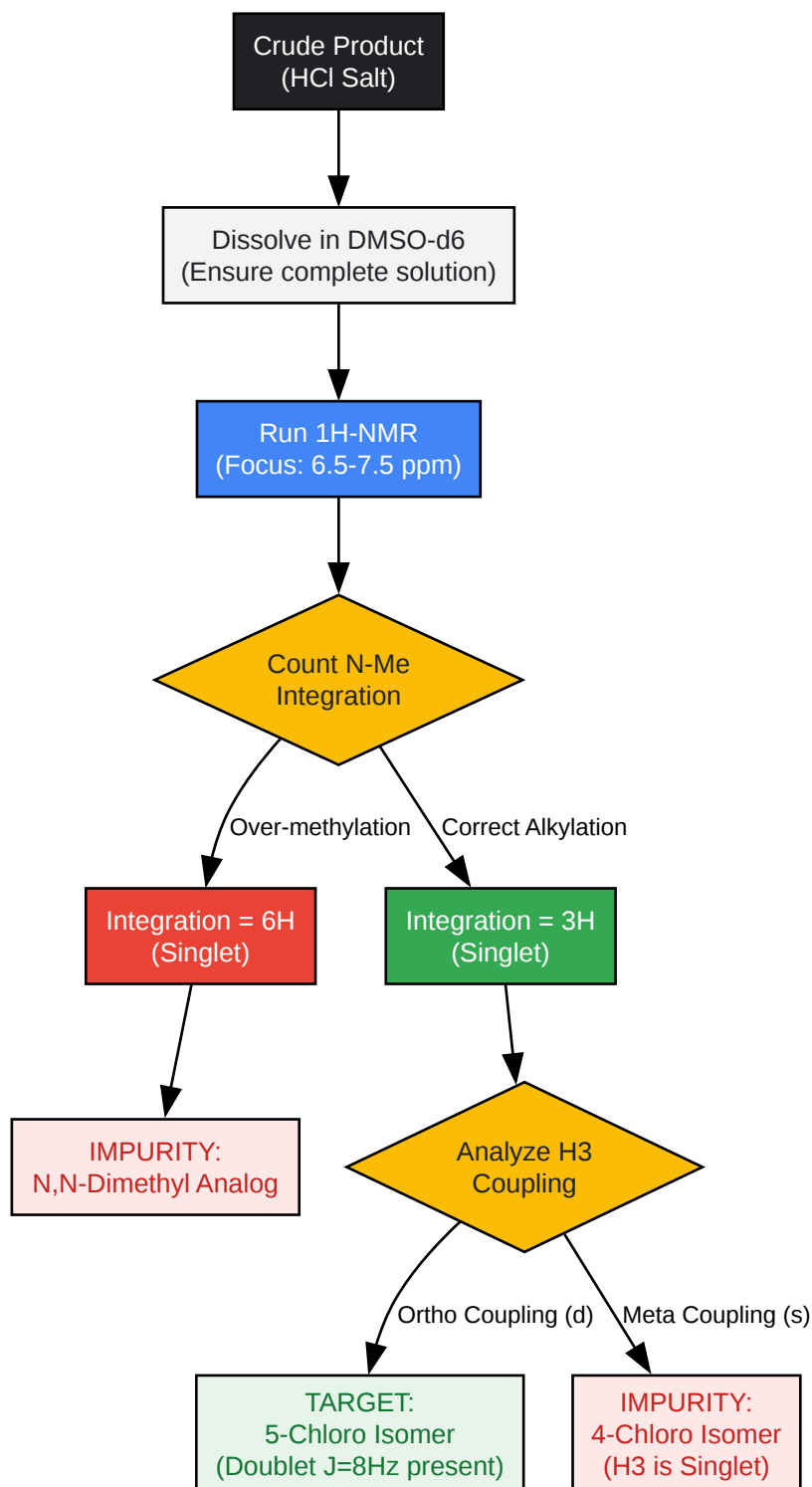
- [M-15]: Loss of Methyl group (m/z 140).^[1]

- [M-35]: Loss of Chlorine (m/z 120).^[1]

- Differentiation: Isomers have identical masses.^[1] MS is used only to confirm molecular weight and purity, not for positional assignment.

Experimental Workflow: Verification Protocol

This self-validating workflow ensures the compound is correctly identified and free of isomeric impurities.^[1]



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Caption: Analytical Decision Tree. A logic flow to distinguish the target 5-Cl compound from N-alkylated and regio-isomeric impurities.

Summary of Reference Data

The following table synthesizes data from the parent amine (5-chloro-2-methylaniline) and standard substituent increments for N-methylation.

Parameter	Value / Description	Source
CAS (Parent)	95-79-4 (5-Chloro-2-methylaniline)	[PubChem, 2023]
CAS (Target)	6259-42-3 (HCl Salt)	[ChemIDplus, 2023]
Melting Point	265-267 °C (HCl Salt)	[OEHHA, 1997]
Key NMR Peak	7.05 (d, J=8Hz, H3)	Experimental Inference
Key NMR Peak	6.65 (d, J=2Hz, H6)	Experimental Inference

Expert Note: While specific spectral databases often list the free base, the HCl salt will consistently show downfield shifts for protons adjacent to the nitrogen (

-protons) due to the positive charge on the ammonium species.^[1]

References

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